

An In-depth Technical Guide to Lauryl Lactam

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Compound of Interest

Compound Name: *Azacyclododecan-2-one*

Cat. No.: *B073394*

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Introduction: Lauryl lactam, a macrocyclic lactam, is a significant monomer in the polymer industry, primarily for the synthesis of Polyamide 12 (Nylon 12).^[1] Its unique 12-carbon ring structure imparts desirable properties to its resulting polymers, including low water absorption, good dimensional stability, and excellent chemical resistance. This guide provides a comprehensive overview of lauryl lactam, covering its chemical identity, physical properties, synthesis, polymerization, and applications, with a focus on information relevant to researchers and professionals in chemistry and drug development.

Nomenclature and Chemical Structure

The nomenclature and structural details of lauryl lactam are fundamental for its identification and characterization.

- IUPAC Name: Azacyclotridecan-2-one^{[2][3][4]}
- Other Names: Dodecalactam, Lauryl lactam^{[2][4][5]}
- CAS Number: 947-04-6^{[2][3][5]}
- Chemical Formula: C₁₂H₂₃NO^[2]

The chemical structure of lauryl lactam consists of a 13-membered ring containing one amide group.

Physicochemical Properties

The physical and chemical properties of lauryl lactam are crucial for its handling, processing, and polymerization. A summary of these properties is presented in the table below.

Property	Value
Molar Mass	197.32 g/mol [2][3][4]
Appearance	White to off-white or beige crystalline solid[2][3]
Melting Point	150-153 °C[3]
Boiling Point	314.9 °C at 760 mmHg[3]
Density	0.884 - 0.9415 g/cm ³ (solid)[3]
Water Solubility	Virtually insoluble (0.03 wt%, 223 mg/L at 20°C) [2][3]
Solubility in Organic Solvents	Soluble in ethanol, acetone, 1,4-dioxane, benzene, and cyclohexane[2][3][5]
Flash Point	188.2 - 195 °C[3]
Vapor Pressure	0.00000731 - 0.000453 mmHg at 20-25°C[3][4]
LogP (Octanol-Water Partition Coefficient)	2.71 - 3.346[3]

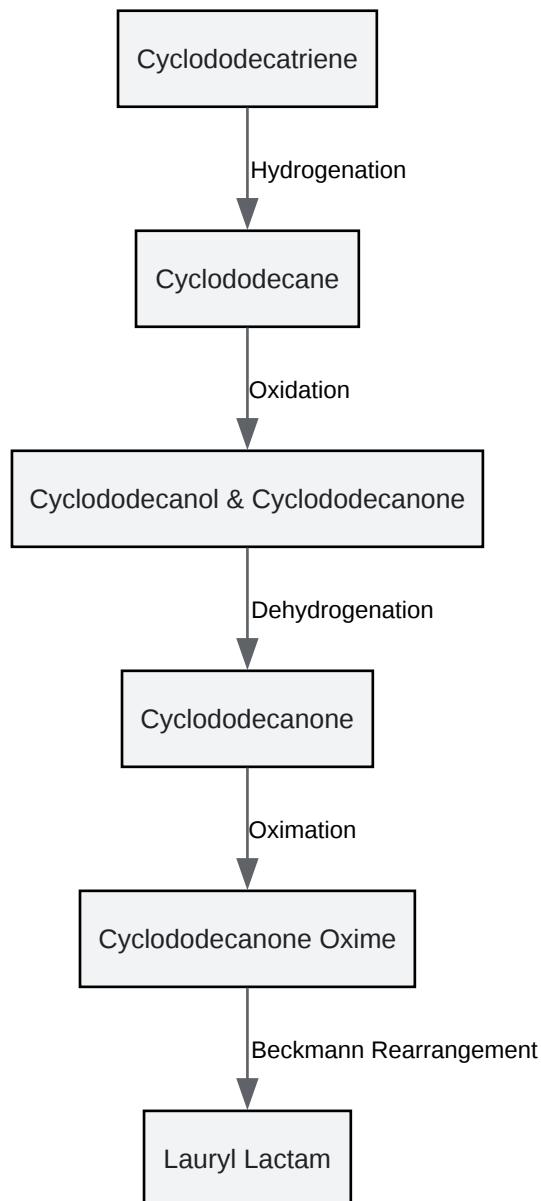
Synthesis of Lauryl Lactam

The industrial synthesis of lauryl lactam is a multi-step process that typically starts from cyclododecatriene.[2] An alternative process involves the photonitrosation of cyclododecane.[2]

The primary synthesis route involves the following key steps:

- Hydrogenation: Cyclododecatriene is hydrogenated to cyclododecane.[2]
- Oxidation: Cyclododecane is then oxidized to a mixture of cyclododecanol and cyclododecanone.[2]
- Dehydrogenation: This mixture is subsequently dehydrogenated to yield cyclododecanone. [2]

- Oximation: Cyclododecanone reacts with hydroxylamine to form cyclododecanone oxime.[2]
- Beckmann Rearrangement: The oxime undergoes a Beckmann rearrangement in the presence of a strong acid to produce lauryl lactam.[2]



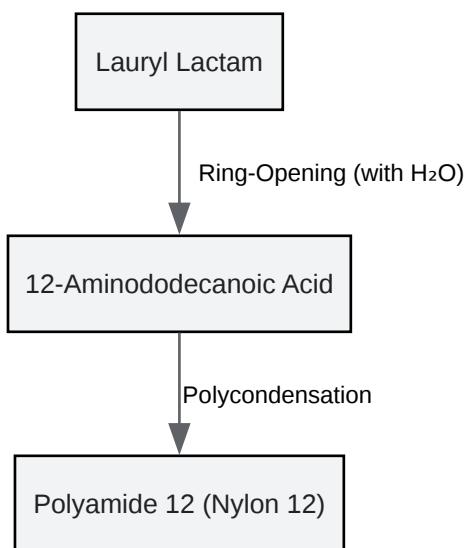
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Industrial Synthesis of Lauryl Lactam.

Polymerization of Lauryl Lactam

Lauryl lactam is the monomer for Nylon 12, which is produced via ring-opening polymerization. [2][6] This polymerization can be initiated by water (hydrolytic polymerization), or by anionic or cationic initiators.[2][7]

Hydrolytic Ring-Opening Polymerization: In this process, water initiates the ring-opening of the lauryl lactam monomer to form 12-aminododecanoic acid.[3] This intermediate then undergoes polycondensation to form Polyamide 12.[2] The polymerization is typically carried out at high temperatures (around 250-300 °C).[2][8]



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Hydrolytic Ring-Opening Polymerization of Lauryl Lactam.

Anionic and Cationic Ring-Opening Polymerization: Anionic polymerization can be performed at temperatures below or above the melting point of the resulting polyamide and is initiated by bases.[7] Cationic polymerization is initiated by acids, with the proposed mechanism involving the initial O-protonation of the lactam.[2]

Applications

The primary application of lauryl lactam is as a monomer for the production of Polyamide 12 (Nylon 12).[1][2] Nylon 12 is a high-performance engineering plastic valued for its mechanical strength, thermal stability, and chemical resistance.[9] It is used in a wide range of applications, including automotive components, industrial tubing, and coatings.[1][6]

Lauryl lactam is also used as a comonomer with ϵ -caprolactam to produce copolyamide 6/12.

[\[1\]](#)[\[2\]](#)

In the field of drug delivery, copolyamides based on lauryl lactam are being investigated for their potential in sustained drug release systems.[\[9\]](#) These copolymers offer a balance of properties that can be tailored for specific drug delivery applications.[\[9\]](#)

Experimental Protocols

6.1. Laboratory Synthesis of Lauryl Lactam from Cyclododecanone

This protocol describes a two-step synthesis involving the formation of cyclododecanone oxime followed by a Beckmann rearrangement.[\[10\]](#)

Step 1: Conversion to Cyclododecanone Oxime

- In a round-bottom flask, dissolve 1.5 g of cyclododecanone in approximately 8 mL of 95% ethanol.[\[10\]](#)
- To this solution, add 0.6 g of hydroxylamine hydrochloride and 25 mL of deionized water.[\[10\]](#)
- Add 15 mL of a 10% by weight aqueous solution of NaOH.[\[10\]](#)
- Attach a reflux condenser and heat the solution to reflux (100 °C) using a heating mantle.[\[10\]](#)

Step 2: Beckmann Rearrangement to Lauryl Lactam

- The crude cyclododecanone oxime is subjected to a Beckmann rearrangement in the presence of a suitable acid catalyst (e.g., concentrated sulfuric acid or methanesulfonic acid) to yield lauryl lactam.[\[11\]](#)[\[12\]](#)
- The reaction mixture is then neutralized and the product is extracted.[\[11\]](#)

Step 3: Purification

- The crude lactam can be purified by crystallization.[\[10\]](#)
- Dissolve the crude product in one part of 95% ethanol.[\[10\]](#)

- The product will crystallize upon the addition of two parts of deionized water.[10]
- Filter the crystals using a Buchner funnel and dry them on filter paper.[10]

6.2. Anionic Ring-Opening Copolymerization of Lauryl Lactam and Caprolactam

This protocol provides a general method for the synthesis of copolyamides.[9]

- Monomer Preparation: A predetermined ratio of lauryl lactam and caprolactam is melted and homogenized under a nitrogen atmosphere.[9]
- Initiation: A catalyst, such as sodium caprolactamate, is added to the molten monomer mixture.[9]
- Polymerization: The reaction is allowed to proceed at a controlled temperature to achieve the desired molecular weight and copolymer composition.

6.3. Determination of Density using a Pycnometer

This protocol outlines the steps to determine the density of solid lauryl lactam.[3]

- Weigh a clean, dry, and empty pycnometer (m_1).[3]
- Add a known mass of the lauryl lactam sample to the pycnometer and weigh it again (m_2).[3]
- Fill the pycnometer containing the sample with a liquid of known density in which lauryl lactam is insoluble, ensuring no air bubbles are trapped.[3]
- Place the pycnometer in a constant temperature bath to reach thermal equilibrium.[3]
- The density is then calculated based on the masses and the known density of the liquid.

Toxicity and Safety

The risk posed by lauryl lactam is generally considered to be low.[2] In animal studies, the acute oral LD50 in rats was determined to be 2,330 mg/kg body weight.[13] Clinical signs of toxicity at high doses included central nervous system stimulation.[13] Dermal toxicity is low, with an LD50 greater than 2,000 mg/kg body weight in rats.[13] While it may cause mild and

transient skin irritation, it is generally handled with standard safety precautions in industrial settings.[\[5\]](#)[\[13\]](#) In the European Union, the specific migration limit for dodecane-12-lactam from food packaging materials is 5 mg/kg of foodstuff.[\[13\]](#)

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